

DMMDA Stability and Storage: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dmmda*

Cat. No.: *B12764425*

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Disclaimer: This document provides a technical overview of the anticipated stability and storage considerations for 3,4-Dimethoxy-N,N-dimethylamphetamine (**DMMDA**). It is crucial to note that, as of the writing of this guide, specific, publicly available stability studies on **DMMDA** are exceptionally limited. The information presented herein is largely extrapolated from the known stability profiles of structurally related phenethylamine and amphetamine compounds, as well as established principles of pharmaceutical stability testing. Researchers and drug development professionals must conduct their own empirical stability studies to determine the precise degradation pathways and optimal storage conditions for **DMMDA**.

Introduction

3,4-Dimethoxy-N,N-dimethylamphetamine (**DMMDA**) is a substituted amphetamine. As with any compound intended for research or pharmaceutical development, a thorough understanding of its chemical stability is paramount. The stability of a drug substance impacts its safety, efficacy, and shelf-life. Degradation can lead to a loss of potency and the formation of potentially toxic impurities. This guide outlines the likely stability challenges for **DMMDA** and provides a framework for its systematic evaluation.

Inferred Stability Profile of DMMDA

Based on the chemical structure of **DMMDA**, a member of the phenethylamine class, several factors can be predicted to influence its stability. The presence of a tertiary amine and methoxy groups on the aromatic ring suggests potential susceptibility to oxidation and hydrolysis under certain conditions.

General Stability of Related Compounds:

- Amphetamines: The stability of amphetamine and its derivatives can be influenced by storage time, temperature, and the purity of the sample[1].
- MDMA: The hydrochloride salt of 3,4-Methylenedioxymethamphetamine (MDMA) is considered stable under recommended storage conditions, which are typically refrigerated (2-8°C)[2][3].
- Cathinones: Fresh plant material containing cathinones, which are structurally similar to amphetamines, shows that cathinone can decompose to cathine at room temperature, indicating that freezing is necessary for stabilization[4].

Given these points, it is reasonable to hypothesize that **DMMDA** is likely to be more stable in its salt form (e.g., hydrochloride) and when stored at low temperatures, protected from light and moisture.

Forced Degradation Studies: A Framework for DMMDA

Forced degradation, or stress testing, is essential for identifying the likely degradation products and pathways of a drug substance.[5][6][7] These studies help in the development of stability-indicating analytical methods.[5] The following table summarizes the typical stress conditions that should be applied to **DMMDA** to assess its intrinsic stability.

Stress Condition	Typical Methodology	Potential Degradation Pathway for DMMDA (Hypothesized)
Acid Hydrolysis	0.1 M to 1 M HCl at room temperature to 60°C	Potential for hydrolysis of the methoxy groups.
Base Hydrolysis	0.1 M to 1 M NaOH at room temperature to 60°C	Similar to acid hydrolysis, potential for methoxy group cleavage.
Oxidation	3% to 30% H ₂ O ₂ at room temperature	Oxidation of the tertiary amine to an N-oxide, and potential reactions at the benzene ring.
Thermal Degradation	Dry heat (e.g., 60°C to 80°C)	General decomposition.
Photostability	Exposure to light under ICH Q1B conditions (e.g., 1.2 million lux hours and 200 watt hours/square meter)	Photolytic degradation, potentially involving the aromatic ring and amine group.

Recommended Storage Conditions

While specific long-term stability data for **DMMDA** is unavailable, the following general storage conditions are recommended to minimize degradation, based on the properties of related compounds:

Condition	Recommendation	Rationale
Temperature	Refrigerated (2-8°C) or Frozen (-20°C) for long-term storage.	Low temperatures slow down chemical degradation processes.
Light	Store in amber vials or protect from light.	To prevent photolytic degradation.
Atmosphere	Store in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen).	To minimize oxidation and hydrolysis from atmospheric moisture.
Form	Store as a solid crystalline salt (e.g., hydrochloride) rather than as a free base in solution.	Salts are generally more stable than the corresponding free bases.

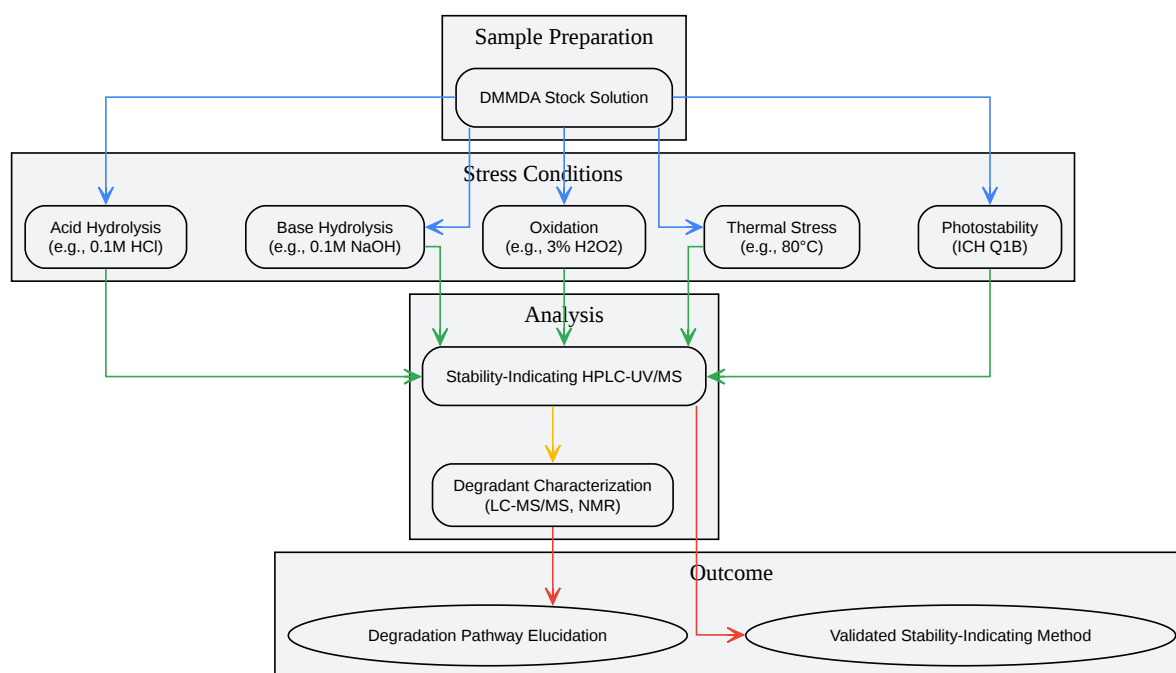
Analytical Methodologies for Stability Assessment

A stability-indicating analytical method is one that can accurately quantify the active pharmaceutical ingredient (API) in the presence of its degradation products. For **DMMDA**, the following techniques would be appropriate for developing such a method:

- High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) Detection: This is the most common and powerful technique for separating and quantifying the parent drug and its degradation products.
- Gas Chromatography-Mass Spectrometry (GC-MS): Can be used for the analysis of volatile impurities and degradation products.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Useful for the structural elucidation of unknown degradation products.

Visualizations

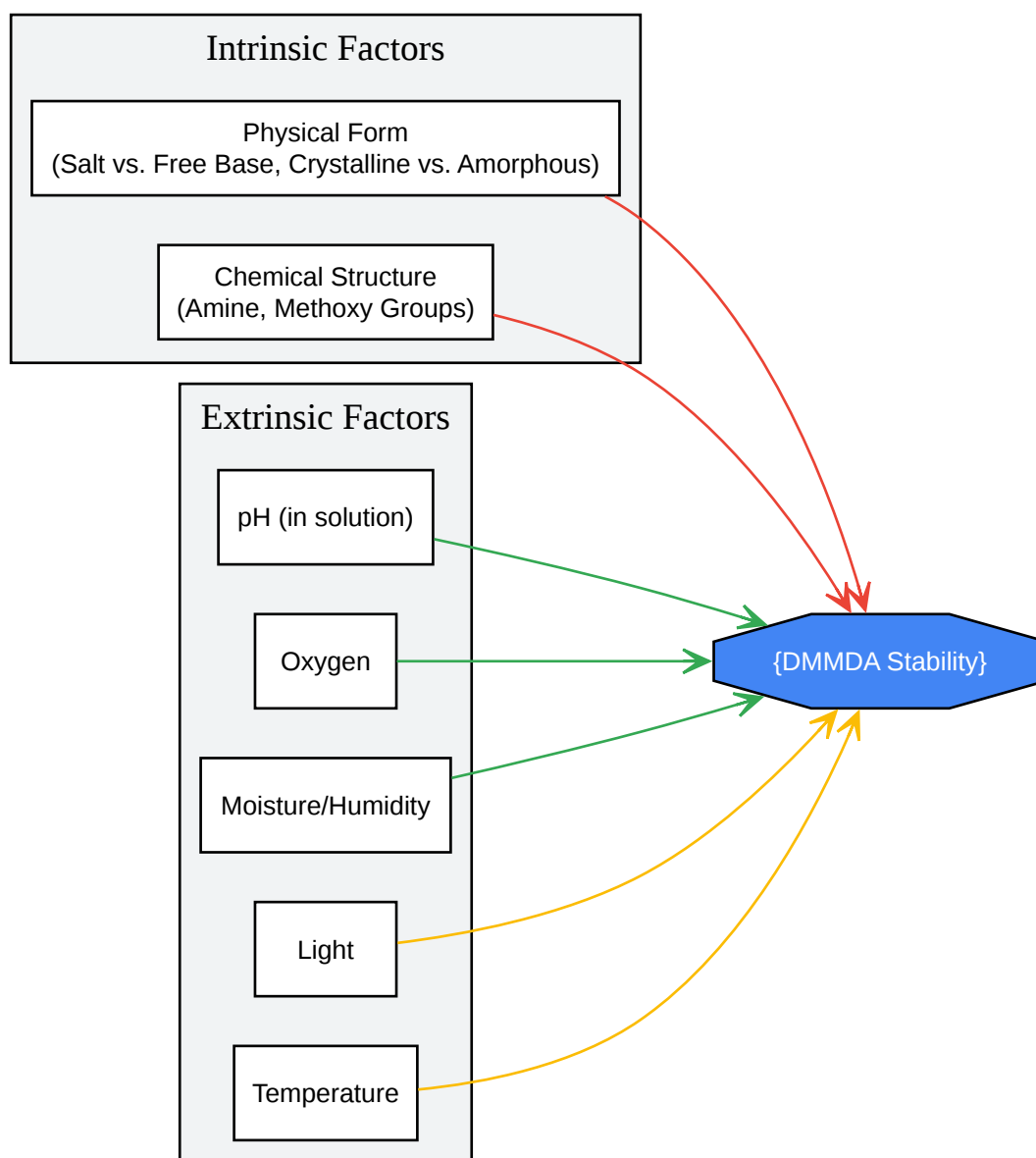
Experimental Workflow for a Forced Degradation Study



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Caption: A typical experimental workflow for conducting forced degradation studies on DMMDA.

Factors Influencing the Stability of Amphetamine-like Compounds



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Caption: Key intrinsic and extrinsic factors that are likely to influence the chemical stability of **DMDA**.

Conclusion

The stability of **DMDA** is a critical parameter that requires thorough investigation. While direct data is currently lacking, an understanding of the stability of related amphetamine compounds provides a basis for predicting its behavior. It is imperative that researchers conduct comprehensive forced degradation studies to elucidate the specific degradation pathways and

establish a validated stability-indicating analytical method. For long-term storage, it is recommended to keep **DMMDA** as a solid salt at low temperatures, protected from light and moisture. This approach will help to ensure the integrity and purity of the compound for research and development purposes.

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References

- 1. Stability of amphetamine impurity profiles during 12 months of storage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. (+/-)-3,4-METHYLENEDIOXYMETHAMPHETAMINE CAS#: 42542-10-9 [m.chemicalbook.com]
- 3. 3,4-Methylenedioxymethamphetamine | C11H15NO2 | CID 1615 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. crimelab.phoenix.gov [crimelab.phoenix.gov]
- 5. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. acdlabs.com [acdlabs.com]
- 7. biomedres.us [biomedres.us]
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